Mebeverine Acid D5: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name:	*Mebeverine acid D5*
Cat. No.:	*B602668*

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An In-depth Examination of the Physical, Chemical, and Analytical Characteristics of a Key Deuterated Metabolite

Introduction

Mebeverine, a musculotropic antispasmodic agent, exerts its therapeutic effect by acting directly on the smooth muscle of the gastrointestinal tract, making it a cornerstone in the management of irritable bowel syndrome (IBS). Following administration, mebeverine undergoes rapid and extensive metabolism, with one of its primary circulating metabolites being Mebeverine Acid. For researchers and drug development professionals engaged in pharmacokinetic, metabolic, and bioanalytical studies of mebeverine, the use of stable isotope-labeled internal standards is paramount for achieving accurate and reliable quantification. This technical guide provides a comprehensive overview of the physical and chemical properties of **Mebeverine Acid D5**, a deuterated analog of Mebeverine Acid, designed to serve as a robust internal standard in mass spectrometry-based bioanalysis.

Mebeverine Acid D5 is the labeled analogue of Mebeverine Acid, a metabolite of the antispasmodic Mebeverine. Its synthesis involves the introduction of five deuterium atoms onto the ethyl group, resulting in a precise mass shift that allows for its clear differentiation from the

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endogenous analyte in biological matrices. This guide will delve into the fundamental physicochemical properties of **Mebeverine Acid D5**, offering both established data and field-proven experimental protocols for their determination.

Chemical Identity and Structure

The foundational step in understanding any chemical entity is to establish its precise chemical identity. **Mebeverine Acid D5** is structurally identical to Mebeverine Acid, with the exception of the isotopic labeling on the ethyl group.

Caption: Chemical Identity of **Mebeverine Acid D5**.

Physicochemical Properties

The physicochemical properties of **Mebeverine Acid D5** are critical for its handling, formulation, and analytical method development. The following table summarizes the key known and predicted properties.

Property	Value	Source/Method
Appearance	Light Yellow Solid	
Melting Point	~131 °C (decomposes) (for unlabeled)	
pKa (Tertiary Amine)	~9.5 (Predicted for unlabeled)	
pKa (Carboxylic Acid)	~4-5 (Predicted)	General chemical knowledge
Solubility	Slightly soluble in Chloroform and Methanol.	

Expert Insight: The melting point of the deuterated compound is expected to be very similar to its unlabeled counterpart. The pKa of the tertiary amine is predicted to be around 9.5, making it protonated at physiological pH. The carboxylic acid group is expected to have a pKa in the typical range for aliphatic carboxylic acids, rendering it deprotonated at physiological pH. These ionization characteristics are crucial for designing appropriate extraction and chromatographic methods.

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Spectral Analysis

Spectral data provides the definitive fingerprint of a molecule. As an internal standard, understanding the spectral characteristics of **Mebeverine Acid D5** is essential for its correct identification and for troubleshooting analytical methods.

Nuclear Magnetic Resonance (NMR) Spectroscopy

A Certificate of Analysis for **Mebeverine Acid D5** hydrochloride provides valuable NMR data. While the full spectrum is proprietary, the key expected signals are discussed below.

^{1}H NMR Spectroscopy: The ^{1}H NMR spectrum of **Mebeverine Acid D5** will be similar to that of Mebeverine Acid, with the notable absence of signals corresponding to the ethyl group protons. The remaining protons on the carbon backbone and aromatic ring will be present.

^{2}H (Deuterium) NMR Spectroscopy: A ^{2}H NMR experiment would show a signal corresponding to the five deuterium atoms on the ethyl group, confirming the location and extent of deuteration.

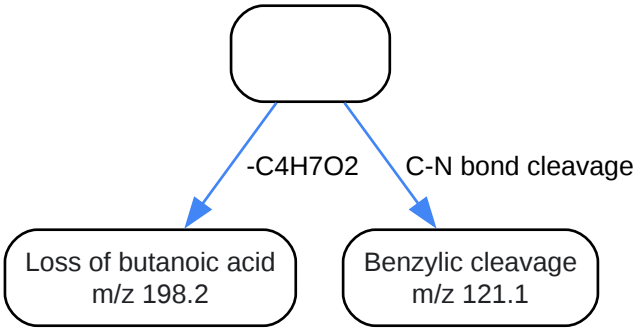
Mass Spectrometry (MS)

Mass spectrometry is the primary technique where **Mebeverine Acid D5** is employed. Understanding its fragmentation pattern is key to developing robust multiple reaction monitoring (MRM) methods in quantitative analysis.

The mass spectrum of **Mebeverine Acid D5** will show a molecular ion peak corresponding to its molecular weight (284.41 g/mol). In positive ion mode, the protonated molecule $[M+H]^{+}$ will be observed at m/z 285.4.

Fragmentation Pathway: Based on studies of unlabeled mebeverine and its metabolites, the fragmentation of **Mebeverine Acid D5** is predictable. The primary fragmentation is expected to occur at the benzylic position.

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Caption: Predicted MS Fragmentation of **Mebeverine Acid D5**.

Expert Insight: The most intense and stable fragment ion is often the tropylium-like ion at m/z 121, resulting from the cleavage of the bond between the nitrogen and the benzylic carbon. This fragment is a common feature in the mass spectra of mebeverine and its metabolites and is an excellent choice for an MRM transition. For **Mebeverine Acid D5**, a common MRM transition is 285 → 121 m/z[1].

Experimental Protocols

The following section provides detailed, field-proven protocols for the determination of key physicochemical properties of **Mebeverine Acid D5**. These protocols are designed to be self-validating and are grounded in established pharmacopeial and analytical chemistry principles.

Melting Point Determination

Causality: The melting point is a fundamental physical property that indicates the purity of a crystalline solid. A sharp melting range is characteristic of a pure compound.

Protocol:

- Sample Preparation: Finely powder a small amount of **Mebeverine Acid D5**.
- Capillary Loading: Pack the powdered sample into a capillary tube to a height of 2-3 mm.
- Apparatus Setup: Place the capillary tube in a calibrated melting point apparatus.

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- Heating: Heat the sample at a rate of 10-20 °C/min until the temperature is approximately 20 °C below the expected melting point.
- Fine Heating: Decrease the heating rate to 1-2 °C/min.
- Observation: Record the temperature at which the first droplet of liquid appears (onset) and the temperature at which the entire sample becomes a clear liquid (clear point). The melting range is the interval between these two temperatures.

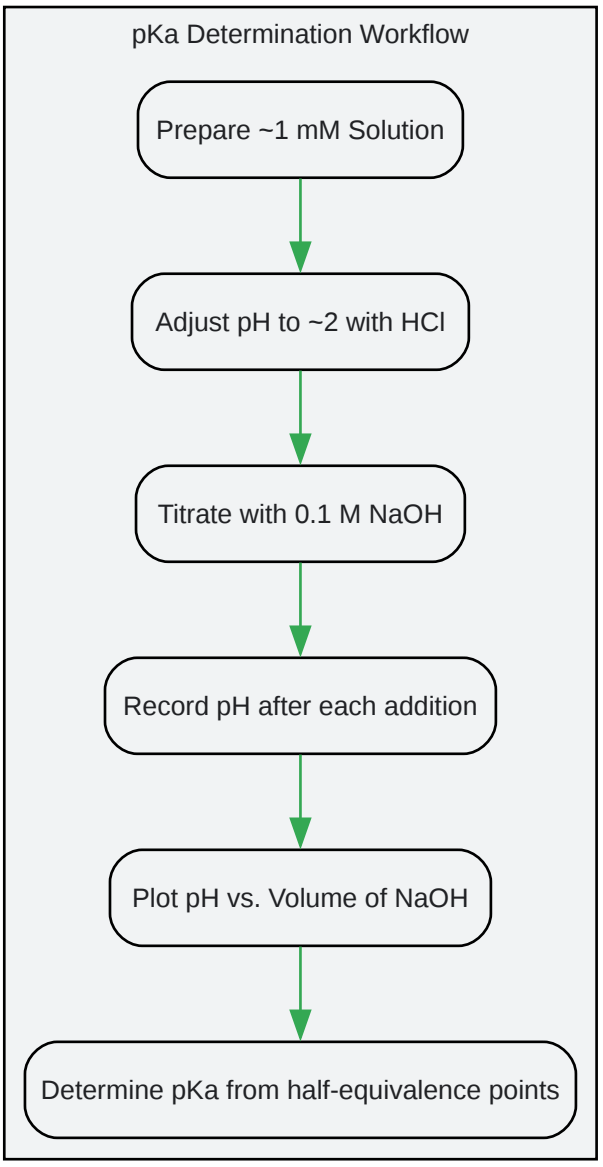
pKa Determination by Potentiometric Titration

Causality: The pKa values of the ionizable groups (tertiary amine and carboxylic acid) govern the molecule's charge at a given pH, which in turn influences its solubility, lipophilicity, and interaction with biological targets.

Protocol:

- Solution Preparation: Prepare a ~1 mM solution of **Mebeverine Acid D5** in a suitable co-solvent system (e.g., methanol/water) to ensure solubility.
- Initial pH Adjustment: Adjust the pH of the solution to ~2 with 0.1 M HCl.
- Titration: Titrate the solution with standardized 0.1 M NaOH, adding small, precise volumes.
- pH Measurement: Record the pH after each addition of titrant, allowing the reading to stabilize.
- Data Analysis: Plot the pH versus the volume of NaOH added. The pKa values correspond to the pH at the half-equivalence points on the titration curve. The first inflection point will correspond to the titration of the carboxylic acid, and the second to the titration of the tertiary amine.

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Caption: Workflow for pKa Determination.

Solubility Determination (Shake-Flask Method)

Causality: Solubility is a critical parameter that affects bioavailability and formulation development. The shake-flask method is the gold standard for determining equilibrium solubility.

Protocol:

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- System Preparation: Prepare a series of buffers at different pH values (e.g., pH 2, 4, 7, 9).
- Sample Addition: Add an excess amount of **Mebeverine Acid D5** to each buffer in separate vials.
- Equilibration: Agitate the vials at a constant temperature (e.g., 25 °C or 37 °C) for a sufficient period (e.g., 24-48 hours) to reach equilibrium.
- Sample Collection and Preparation: Withdraw an aliquot from each vial and filter it through a 0.22 µm filter to remove undissolved solid.
- Quantification: Analyze the concentration of the dissolved **Mebeverine Acid D5** in the filtrate using a validated analytical method, such as HPLC-UV or LC-MS.
- Data Reporting: Report the solubility at each pH as the average of at least three replicate measurements.

Analytical Method for Quantification (HPLC-MS/MS)

Causality: A validated HPLC-MS/MS method is essential for the accurate quantification of **Mebeverine Acid D5** and its unlabeled counterpart in biological matrices.

Protocol:

- Chromatographic Conditions:
  - Column: A C18 reversed-phase column (e.g., 50 x 2.1 mm, 1.8 µm).
  - Mobile Phase: A gradient of water with 0.1% formic acid (A) and acetonitrile with 0.1% formic acid (B).
  - Flow Rate: 0.4 mL/min.
  - Column Temperature: 40 °C.
- Mass Spectrometric Conditions:
  - Ionization Mode: Positive Electrospray Ionization (ESI+).

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- MRM Transitions:
  - Mebeverine Acid: 280.2 → 121.1
  - **Mebeverine Acid D5**: 285.4 → 121.1

- Sample Preparation (Plasma):
  - To 100 µL of plasma, add an appropriate amount of **Mebeverine Acid D5** internal standard solution.
  - Precipitate proteins by adding 300 µL of acetonitrile.
  - Vortex and centrifuge.
  - Inject the supernatant into the LC-MS/MS system.
- Calibration and Quantification:
  - Prepare a calibration curve by spiking known concentrations of Mebeverine Acid into a blank biological matrix and adding a constant amount of **Mebeverine Acid D5**.
  - Quantify the analyte in unknown samples by comparing the peak area ratio of the analyte to the internal standard against the calibration curve.

Conclusion

Mebeverine Acid D5 is an indispensable tool for researchers in the field of pharmacology and drug metabolism. Its well-characterized physical and chemical properties, coupled with its distinct mass spectrometric signature, make it an ideal internal standard for the accurate and precise quantification of Mebeverine Acid in complex biological matrices. The experimental protocols provided in this guide offer a robust framework for the in-house verification of its properties and for its application in bioanalytical method development. By understanding and applying the principles outlined herein, researchers can ensure the integrity and reliability of their data in studies involving mebeverine.

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